

## Section 1: MOMO (MOM-protected climacostol)

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### Compound of Interest

Compound Name: MOME

Cat. No.: B1167445

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MOMO is a synthetic, pH-sensitive prodrug of climacostol, a natural cytotoxic compound.<sup>[1]</sup> Its toxicity is dependent on the acidic microenvironment often found in tumor tissues, which facilitates its conversion to the active form, climacostol.<sup>[1]</sup>

## Quantitative Toxicity Data

The available preliminary toxicity data for MOMO is derived from in vivo studies using the fruit fly, *Drosophila melanogaster*.

Test System	Compound	Endpoint	Observations	Reference
Drosophila melanogaster larvae	Climacostol	Gastrointestinal Toxicity	Apoptosis and increased Reactive Oxygen Species (ROS) in the midgut.	[1]
Drosophila melanogaster larvae	Climacostol	Neurotoxicity	Increased brain ROS and inhibition of neural cell proliferation.	[1]
Ciliates	MOMO	Cytotoxicity	No toxicity at pH 6.8; necrotic effects at pH 6.3 (similar to climacostol).	[1]

## Experimental Protocols

### In Vivo Toxicity Assessment in Drosophila melanogaster

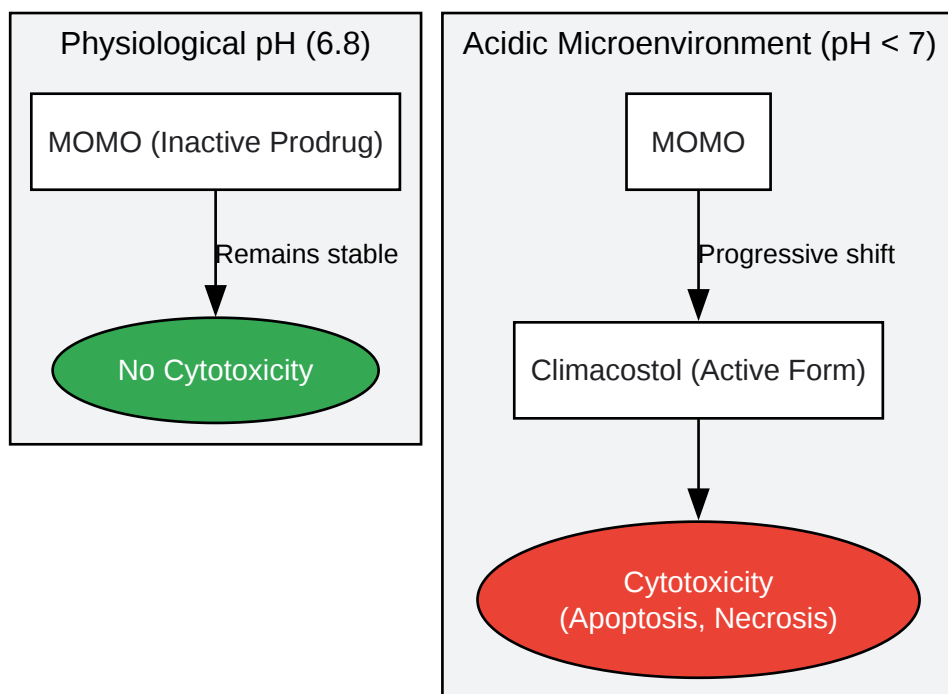
- Organism: Drosophila melanogaster larvae.
- Test Compound Administration: Food administration with climacostol.
- Toxicity Endpoints:
  - Gastrointestinal Toxicity: Assessed by observing apoptosis and the generation of reactive oxygen species (ROS) in the midgut of eclosed larvae.
  - Neurotoxicity: Evaluated by measuring ROS levels in the brain and assessing the proliferation of neural cells.
  - Developmental Effects: Monitored during the larval and pupation stages.

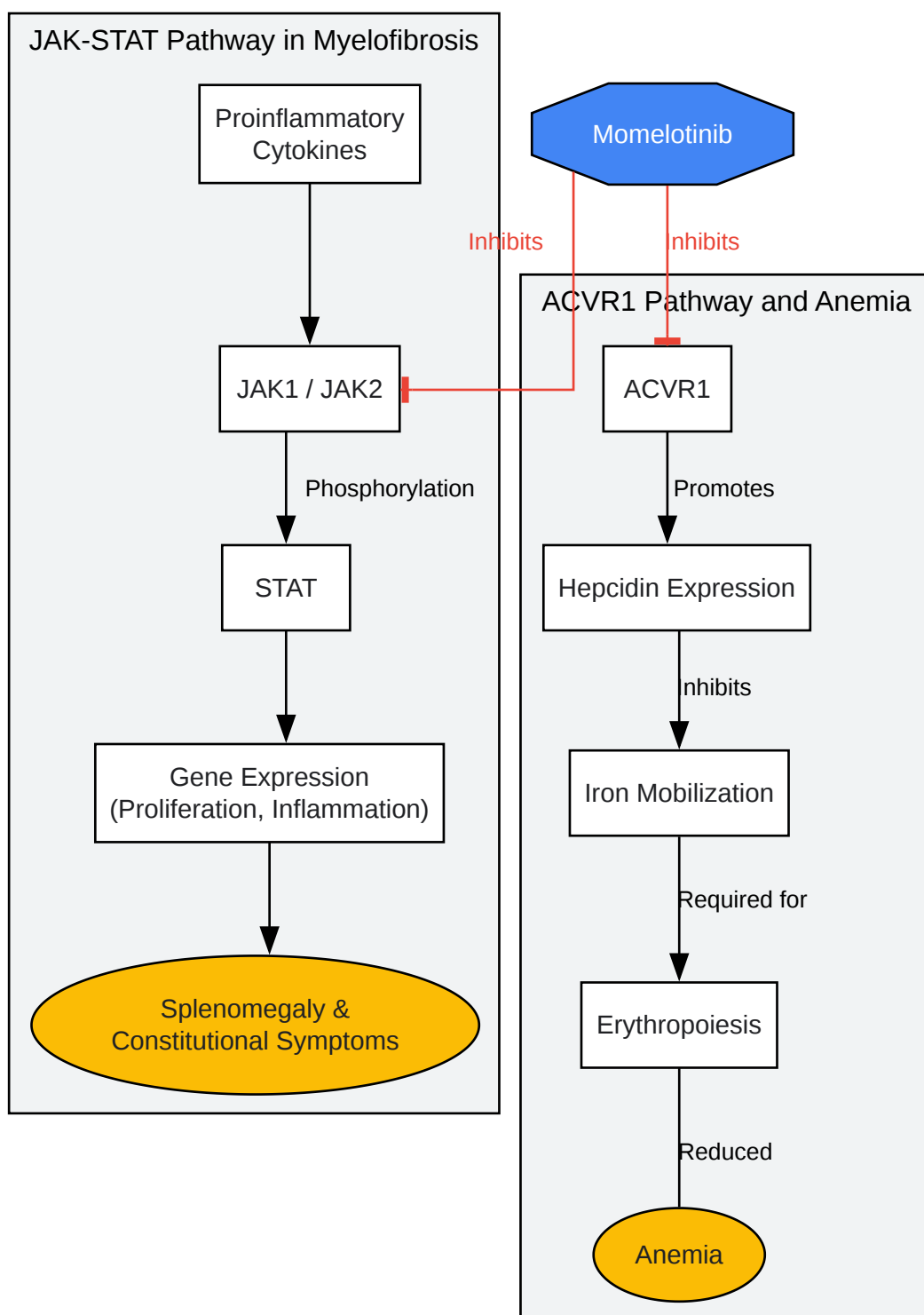
- Key Findings: Climacostol induced gastrointestinal toxicity characterized by apoptosis and ROS production in the midgut.<sup>[1]</sup> It also exhibited neurotoxic effects, including increased brain ROS and inhibited neural cell proliferation.<sup>[1]</sup>

#### In Vitro pH-Dependent Activation and Cytotoxicity

- Test System: Ciliates (species other than *C. virens*).
- Test Compound: MOMO.
- Methodology: Ciliates were exposed to MOMO in a physiological culture medium (SMB) at different pH values.
- Conditions:
  - pH 6.8 (Physiological)
  - pH 6.3 (Mildly Acidic)
- Observation:
  - At pH 6.8, MOMO showed no signs of toxicity.<sup>[1]</sup>
  - At pH 6.3, MOMO induced the same necrotic effect as the active compound, climacostol.<sup>[1]</sup>
- Conclusion: These findings demonstrate the pH-dependent activation of MOMO to its cytotoxic form.<sup>[1]</sup>

## Visualizations





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## References

- 1. researchgate.net [researchgate.net]
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